

# Physicochemical Properties of Diphenylthiocarbazide: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Diphenylthiocarbazide

Cat. No.: B165244

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## Introduction

**Diphenylthiocarbazide**, also known as 1,5-diphenylthiocarbohydrazide, is a chemical intermediate primarily recognized for its role as a precursor in the synthesis of dithizone, a widely used analytical reagent for heavy metal detection.<sup>[1][2]</sup> An in-depth understanding of its physicochemical properties is crucial for its effective handling, application in synthesis, and for the development of new analytical methods. This guide provides a comprehensive overview of the known physicochemical characteristics of **diphenylthiocarbazide**, detailed experimental protocols for their determination, and visualizations of relevant chemical processes.

## Core Physicochemical Properties

The fundamental physicochemical properties of **diphenylthiocarbazide** are summarized in the tables below.

## General Properties

Property	Value	Reference
Chemical Name	2,2'-Diphenylcarbonothioic dihydrazide	
Synonyms	1,5-Diphenylthiocarbohydrazide, Diphenylthiocarbazide	
CAS Number	622-03-7	[2]
Molecular Formula	C <sub>13</sub> H <sub>14</sub> N <sub>4</sub> S	
Molecular Weight	258.34 g/mol	
Appearance	White to gray or brown powder/crystal	[2]

## Physical and Chemical Properties

Property	Value/Description	Reference
Melting Point	155 °C	[2]
Boiling Point	181 °C (rough estimate)	[2]
Density	1.2302 g/cm <sup>3</sup> (rough estimate)	[2]
pKa (Predicted)	8.04 ± 0.70	
Solubility in Ethanol	Slightly soluble	[2]
Solubility in Other Organic Solvents	Quantitative data not readily available. A general protocol for determination is provided below.	

## Spectroscopic Data

While specific spectral data with peak assignments for **diphenylthiocarbazide** are not readily available in comprehensive databases, general spectroscopic characteristics are known. The

following sections provide an overview and experimental protocols for obtaining detailed spectral information.

## UV-Vis Spectroscopy

**Diphenylthiocarbazide** is expected to exhibit absorption in the UV region due to the presence of phenyl rings and the thiocarbonyl group.

Table 3: UV-Vis Absorption Data

Solvent	$\lambda_{\text{max}}$ (nm)	Molar Absorptivity ( $\epsilon$ )
Data not available	Data not available	Data not available

## Infrared (IR) Spectroscopy

The IR spectrum of **diphenylthiocarbazide** will show characteristic absorption bands corresponding to its various functional groups.

Table 4: Expected FT-IR Absorption Peaks

Wavenumber ( $\text{cm}^{-1}$ )	Functional Group	Vibration Mode
~3300	N-H	Stretching
~3050	Aromatic C-H	Stretching
~1600, ~1500	Aromatic C=C	Stretching
~1550	N-H	Bending
~1300-1100	C-N	Stretching
~1100-1000	C=S	Stretching
~750, ~690	Aromatic C-H	Out-of-plane bending

## Thermal Analysis

Specific thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) data for **diphenylthiocarbazide** are not widely published. The following are general descriptions of what these analyses would reveal.

- Thermogravimetric Analysis (TGA): A TGA thermogram would indicate the decomposition temperature and thermal stability of the compound. Mass loss would be expected at temperatures above its melting point.
- Differential Scanning Calorimetry (DSC): A DSC curve would show an endothermic peak corresponding to the melting point of **diphenylthiocarbazide**, expected around 155 °C.[2]

## Experimental Protocols

Detailed methodologies for determining the key physicochemical properties are provided below.

### Determination of Solubility in Organic Solvents

Objective: To quantitatively determine the solubility of **diphenylthiocarbazide** in various organic solvents (e.g., methanol, acetone, chloroform, DMSO).

Materials:

- **Diphenylthiocarbazide**
- Selected organic solvents (analytical grade)
- Analytical balance
- Volumetric flasks
- Temperature-controlled shaker or bath
- UV-Vis spectrophotometer or HPLC system

Procedure:

- Preparation of Saturated Solutions: Add an excess amount of **diphenylthiocarbazide** to a known volume of the selected solvent in a sealed vial.
- Equilibration: Agitate the vials in a temperature-controlled shaker or bath at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Filtration: Filter the saturated solutions using a syringe filter (0.45 µm) to remove undissolved solid.
- Quantification:
  - Gravimetric Method: Accurately weigh a known volume of the clear filtrate, evaporate the solvent, and weigh the remaining solid.
  - Spectroscopic/Chromatographic Method: Prepare a series of standard solutions of known concentrations. Dilute the saturated filtrate to a concentration within the linear range of the calibration curve and measure its absorbance (UV-Vis) or peak area (HPLC).
- Calculation: Calculate the solubility in g/100 mL or mol/L.

## Determination of Melting Point

Objective: To determine the melting point of **diphenylthiocarbazide**.

Materials:

- **Diphenylthiocarbazide**
- Capillary tubes
- Melting point apparatus

Procedure:

- Sample Preparation: Finely powder a small amount of **diphenylthiocarbazide**.
- Capillary Loading: Pack the powdered sample into a capillary tube to a height of 2-3 mm.

- **Measurement:** Place the capillary tube in the heating block of the melting point apparatus.
- **Heating:** Heat the block at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- **Observation:** Record the temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid. This range is the melting point.

## UV-Vis Spectroscopy

**Objective:** To obtain the UV-Vis absorption spectrum and determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) of **diphenylthiocarbazide**.

**Materials:**

- **Diphenylthiocarbazide**
- Spectroscopic grade solvent (e.g., ethanol, methanol)
- UV-Vis spectrophotometer
- Quartz cuvettes

**Procedure:**

- **Solution Preparation:** Prepare a dilute solution of **diphenylthiocarbazide** in the chosen solvent of a known concentration.
- **Blank Measurement:** Fill a cuvette with the pure solvent to be used as a blank and record the baseline spectrum.
- **Sample Measurement:** Fill a cuvette with the sample solution and record the absorption spectrum over a relevant wavelength range (e.g., 200-400 nm).
- **Data Analysis:** Identify the wavelength(s) of maximum absorbance ( $\lambda_{\text{max}}$ ).

## FT-IR Spectroscopy

Objective: To obtain the Fourier-Transform Infrared (FT-IR) spectrum of **diphenylthiocarbazide** to identify its functional groups.

Materials:

- **Diphenylthiocarbazide**
- FT-IR spectrometer
- Sample holder (e.g., KBr pellet press, ATR accessory)

Procedure:

- Sample Preparation:
  - KBr Pellet: Mix a small amount of the sample with dry potassium bromide (KBr) powder and press it into a thin, transparent pellet.
  - ATR: Place a small amount of the solid sample directly onto the ATR crystal.
- Background Spectrum: Record a background spectrum of the empty sample holder or clean ATR crystal.
- Sample Spectrum: Record the FT-IR spectrum of the sample over the desired range (e.g., 4000-400  $\text{cm}^{-1}$ ).
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups and vibrational modes.

## Thermal Analysis (TGA/DSC)

Objective: To evaluate the thermal stability and melting behavior of **diphenylthiocarbazide**.

Materials:

- **Diphenylthiocarbazide**
- TGA instrument

- DSC instrument
- Sample pans (e.g., aluminum)

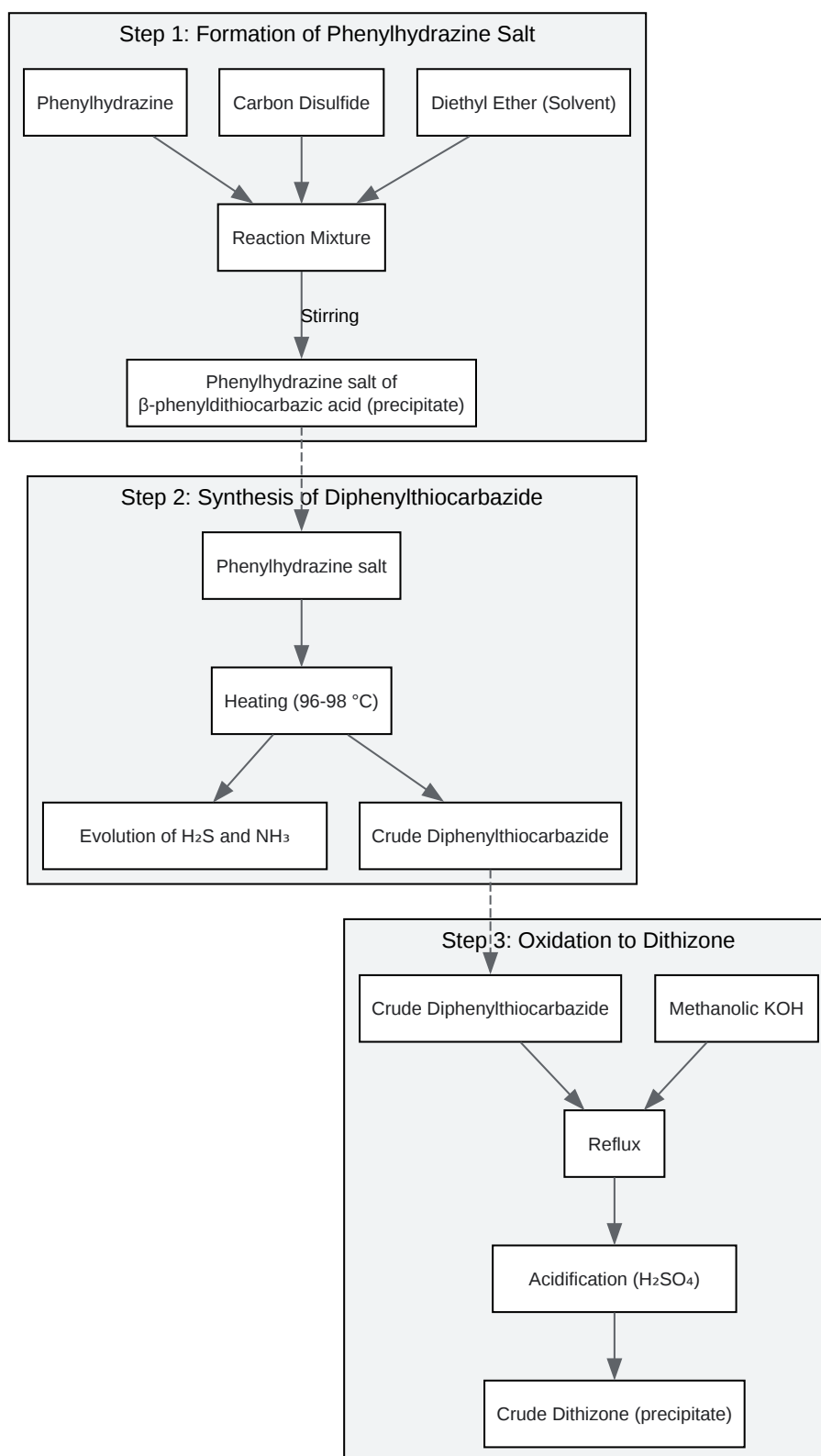
Procedure:

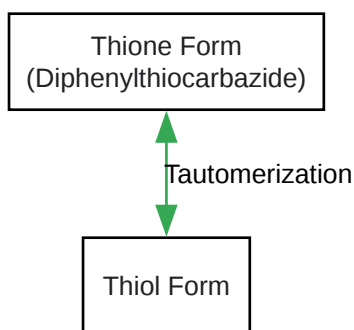
- Sample Preparation: Accurately weigh a small amount of the sample (typically 2-10 mg) into a sample pan.
- TGA Measurement:
  - Place the pan in the TGA furnace.
  - Heat the sample at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen).
  - Record the mass loss as a function of temperature.
- DSC Measurement:
  - Place the sample pan and an empty reference pan in the DSC cell.
  - Heat the sample at a constant rate (e.g., 10 °C/min) under a controlled atmosphere.
  - Record the heat flow as a function of temperature.
- Data Analysis:
  - TGA: Determine the onset temperature of decomposition.
  - DSC: Determine the onset temperature and peak temperature of the melting endotherm.

## Mandatory Visualizations

### Synthesis of Dithizone from Diphenylthiocarbazide

The following diagram illustrates the experimental workflow for the synthesis of dithizone, a key application of **diphenylthiocarbazide**.<sup>[1][3]</sup>





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